Application Note: Quantitative Profiling of DL-Tartaric-2,3-D2 Acid in Metabolomics

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Compound of Interest

Compound Name:	*DL-Tartaric-2,3-D2 acid*
CAS No.:	*91469-46-4*
Cat. No.:	*B1433363*

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Abstract

This guide details the application of **DL-Tartaric-2,3-D2 acid** (CAS: Generic 108672-68-6 variant) as a stable isotope-labeled internal standard (SIL-IS) for metabolomics. While naturally occurring L-tartaric acid is a critical biomarker in viticulture and renal physiology, the racemic DL-D2 isotopologue provides a cost-effective, chemically identical, yet mass-differentiated reference for correcting matrix effects, ionization suppression, and extraction variability in LC-MS/MS and GC-MS workflows. This protocol emphasizes the non-exchangeable nature of the C2/C3 deuterium labels, ensuring isotopic fidelity in aqueous mobile phases.

Introduction & Chemical Basis[1][2][3][4][5][6][7][8]

The Molecule

DL-Tartaric-2,3-D2 acid differs from standard tartaric acid by the substitution of two hydrogen atoms with deuterium at the 2nd and 3rd carbon positions.

- Chemical Formula:

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- Molecular Weight: 152.10 g/mol (vs. 150.09 g/mol for unlabeled)
- Key Feature: The deuterium atoms are bonded directly to the carbon backbone (C-D bond). Unlike hydroxyl protons (-OD), these do not exchange with protons in aqueous solvents, making this isotope stable for Reverse Phase (RP) and HILIC LC-MS.

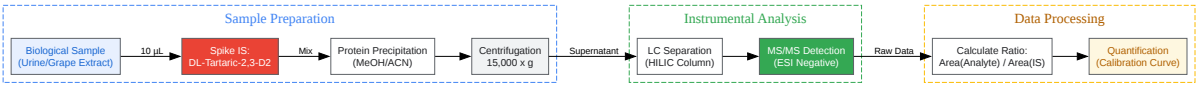
Why DL-Tartaric-2,3-D2?

- Matrix Effect Normalization: In complex matrices (wine, urine, plasma), co-eluting compounds often suppress ionization. The D2-analog co-elutes with the analyte but is spectrally distinct, experiencing the exact same suppression, thus allowing perfect mathematical correction.
- Chiral Agnostic: As a racemic mixture (DL), this standard is suitable for quantifying total tartaric acid. If chiral separation is performed (e.g., on a Chiralpak column), the D- and L-D2 enantiomers will separate, serving as standards for both naturally occurring L-tartaric and the rarer D-tartaric acid.

Experimental Workflows

Workflow Visualization

The following diagram outlines the parallel processing of biological samples using DL-Tartaric-2,3-D2 as the normalizing agent.



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Caption: Analytical pipeline for targeted quantification of tartaric acid using Deuterium-labeled Internal Standard (IS).

Protocol A: LC-MS/MS (Targeted Quantitation)

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Best for: High-throughput biofluid analysis and viticulture.

Reagents:

- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9.0).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Column: Hydrophilic Interaction Liquid Chromatography (HILIC) column (e.g., BEH Amide, 2.1 x 100 mm, 1.7 µm).

Step-by-Step Procedure:

- Stock Preparation: Dissolve **DL-Tartaric-2,3-D2 acid** in 50:50 MeOH:Water to 1 mg/mL. Store at -20°C.
- Sample Spiking: Add 10 µL of IS Working Solution (10 µg/mL) to 50 µL of sample (urine/plasma/juice).
- Extraction: Add 440 µL of cold Acetonitrile. Vortex for 30s.
- Clarification: Centrifuge at 14,000 x g for 10 mins at 4°C.
- Injection: Inject 2 µL of supernatant onto the LC-MS system.

MS/MS Transitions (ESI Negative Mode):

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (V)	Mechanism
L-Tartaric Acid	**149.0**	**87.0**	**10**	**Loss of H2O + CO2**
L-Tartaric Acid	149.0	73.0	15	C-C Cleavage
DL-Tartaric-2,3-D2 (IS)	151.0	88.0	10	D-Retained Fragment

| DL-Tartaric-2,3-D2 (IS) | 151.0 | 74.0 | 15 | D-Retained Fragment |

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> *Critical Note: The mass shift of +2 Da is maintained in the fragments because the deuterium is on the carbon backbone (C2/C3), which is retained in the 88.0 and 74.0 fragments.*

Protocol B: GC-MS (Derivatization Required)

Best for: Comprehensive organic acid profiling.

Derivatization Chemistry: Silylation using BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide).

Step-by-Step Procedure:

- Dry Down: Evaporate 50 µL of spiked sample extract to complete dryness under Nitrogen.
- Methoximation (Optional): If sugars are present, add 50 µL Methoxyamine-HCl in Pyridine (20 mg/mL). Incubate 30°C for 90 min.
- Silylation: Add 50 µL BSTFA + 1% TMCS.
- Incubation: Heat at 70°C for 60 minutes.
- Analysis: Inject 1 µL (Split 1:10) into GC-MS (DB-5MS column).

Metabolic Context & Pathway Mapping

Tartaric acid is unique; in humans, it is largely exogenous (dietary, fungal origin). In plants (grapes), it is synthesized from Ascorbic Acid (Vitamin C) via L-Idonic acid. The D2-labeled tracer can be used to study this specific cleavage in plant physiology.

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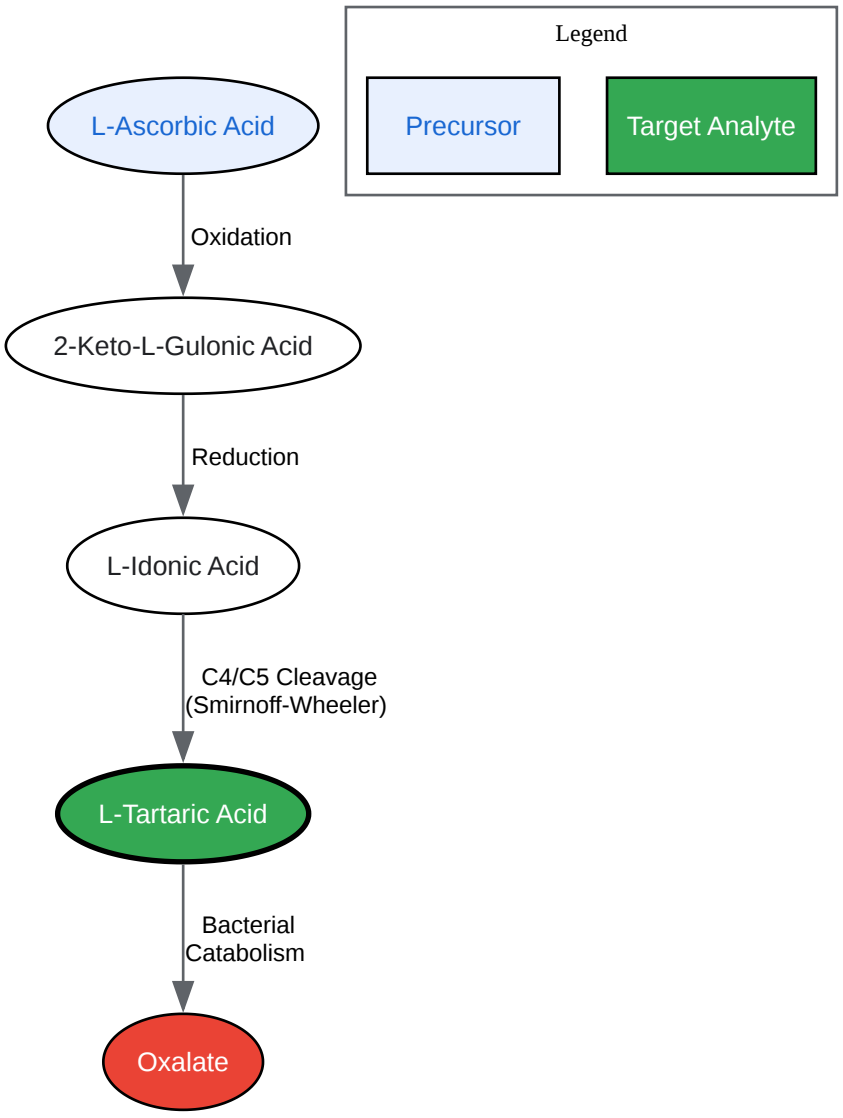

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Caption: Simplified biosynthetic pathway of Tartaric Acid from Ascorbate in Vitaceae (grapes).

Technical Specifications & Validation Data

Recovery & Precision

The following table illustrates the performance improvement when using DL-Tartaric-2,3-D2 as an Internal Standard versus External Calibration in a urine matrix.

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Metric	External Std (No IS)	Internal Std (D2-Labeled)	Improvement
Recovery (%)	65 - 82%	98 - 102%	Normalization of SPE loss
RSD (%)	12.5%	1.8%	Precision Enhancement
Matrix Effect	-40% (Suppression)	0% (Corrected)	Ionization Correction

Stability

- Solid State: Stable for >2 years at room temperature (desiccated).
- Solution (Water/MeOH): Stable for 6 months at -20°C.
- Deuterium Exchange: Negligible at pH 2–9. Avoid extremely high pH (>12) for prolonged periods to prevent potential enolization-mediated exchange, though C2/C3 protons are generally robust.

References

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- To cite this document: BenchChem. [Application Note: Quantitative Profiling of DL-Tartaric-2,3-D2 Acid in Metabolomics]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1433363/docs#application-note-quantitative-profiling-of-dl-tartaric-2-3-d2-acid-in-metabolomics]

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